

Technical Guide: NMR Spectral Validation of Boc-Thr-OH

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Compound of Interest

Compound Name: *Boc-Thr(1)-OH.Fmoc-Glu(OtBu)-(1)*

Cat. No.: *B13136375*

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Content Type: Comparative Analytical Guide Subject: N-(tert-Butoxycarbonyl)-L-threonine (CAS: 2592-18-9) Methodology: ¹H NMR Spectroscopy (DMSO-d₆)

Executive Summary: The Cost of Impurity

In Solid Phase Peptide Synthesis (SPPS), the purity of the starting material is not merely a regulatory metric; it is the rate-limiting step for yield. Boc-Thr-OH is particularly susceptible to two critical failure modes:

- **Side-Chain Interference:** The unprotected hydroxyl group on Threonine is prone to O-acylation if not handled correctly, though Boc-Thr-OH is often used "as is" in specific protocols.
- **Stereochemical Drift:** The presence of the allo-threonine diastereomer is difficult to remove post-coupling.

This guide compares the Reference Standard spectrum against common Defective States (impurities), providing a decision matrix for raw material acceptance.

The Reference Standard: Boc-Thr-OH

Solvent Selection: DMSO-d6 is the mandatory solvent for this analysis.

- Why? Chloroform () fails to resolve the amide () and hydroxyl () protons clearly due to exchange broadening. DMSO-d6 stabilizes these protons via hydrogen bonding, allowing for sharp, integrable doublets/triplets that verify the integrity of the side chain.

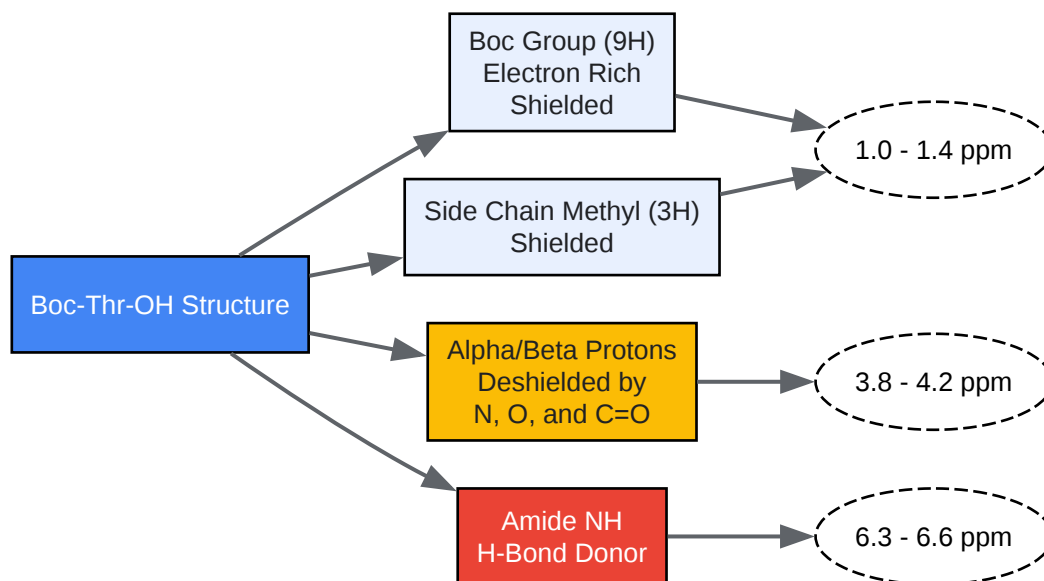
Spectral Assignment (400 MHz, DMSO-d6)

The following table defines the "Gold Standard" profile. Deviations >0.05 ppm suggest solvent effects or pH changes; deviations >0.2 ppm suggest structural modification.

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Integration	Structural Insight
COOH	12.0 - 12.6	Broad Singlet	1H	Acidic proton. Often invisible if sample is "wet" (exchange with D_2O).
NH (Amide)	6.30 - 6.60	Doublet (Hz)	1H	Critical for confirming Boc attachment. Disappearance indicates deprotection.
OH (Side Chain)	4.50 - 4.80	Broad/Triplet	1H	Quality Indicator. Sharpness implies dry sample. Absence implies O-acylation or rapid exchange.
-CH	4.00 - 4.15	Multiplet	1H	The chiral center bearing the OH.
-CH	3.85 - 3.95	dd or Multiplet	1H	The chiral center bearing the Nitrogen.
Boc (-Butyl)	1.37 - 1.40	Singlet	9H	The primary integration reference.
-CH	1.05 - 1.10	Doublet (Hz)	3H	The threonine methyl group.

Visualization of Chemical Shift Logic

The following diagram maps the electron density environment to the spectral output.



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Figure 1: Correlation between structural electron density and NMR chemical shift zones.

Comparative Analysis: Impurity Profiling

This section compares the product against its most common "Alternatives" (impurities).

Scenario A: Product vs. Precursor (Free Threonine)

If the Boc protection failed or was cleaved (acid contamination), you will see H-Thr-OH.

- The Diagnostic: Loss of the 9H singlet at 1.4 ppm.[1]

- The Shift: The

-proton in free Threonine shifts upfield (lower ppm) compared to Boc-Thr-OH because the electron-withdrawing carbamate (Boc) is replaced by an amine.

- Boc-Thr-OH

-CH: ~3.90 ppm.

- H-Thr-OH

-CH: ~3.50 ppm (in DMSO).^[2]

Scenario B: Product vs. Reagent (Boc Anhydride /)

Excess

is a common contaminant in crude preparations. It is non-reactive in many coupling cycles but dilutes the effective molarity.

- The Diagnostic: A "shadow" singlet near the main Boc peak.
- Resolution:
 - Boc-Thr-OH: 1.39 ppm.^[3]
 - Boc₂O: 1.48 ppm (Distinctly downfield).
 - t-Butanol (Hydrolysis byproduct): 1.11 - 1.24 ppm.

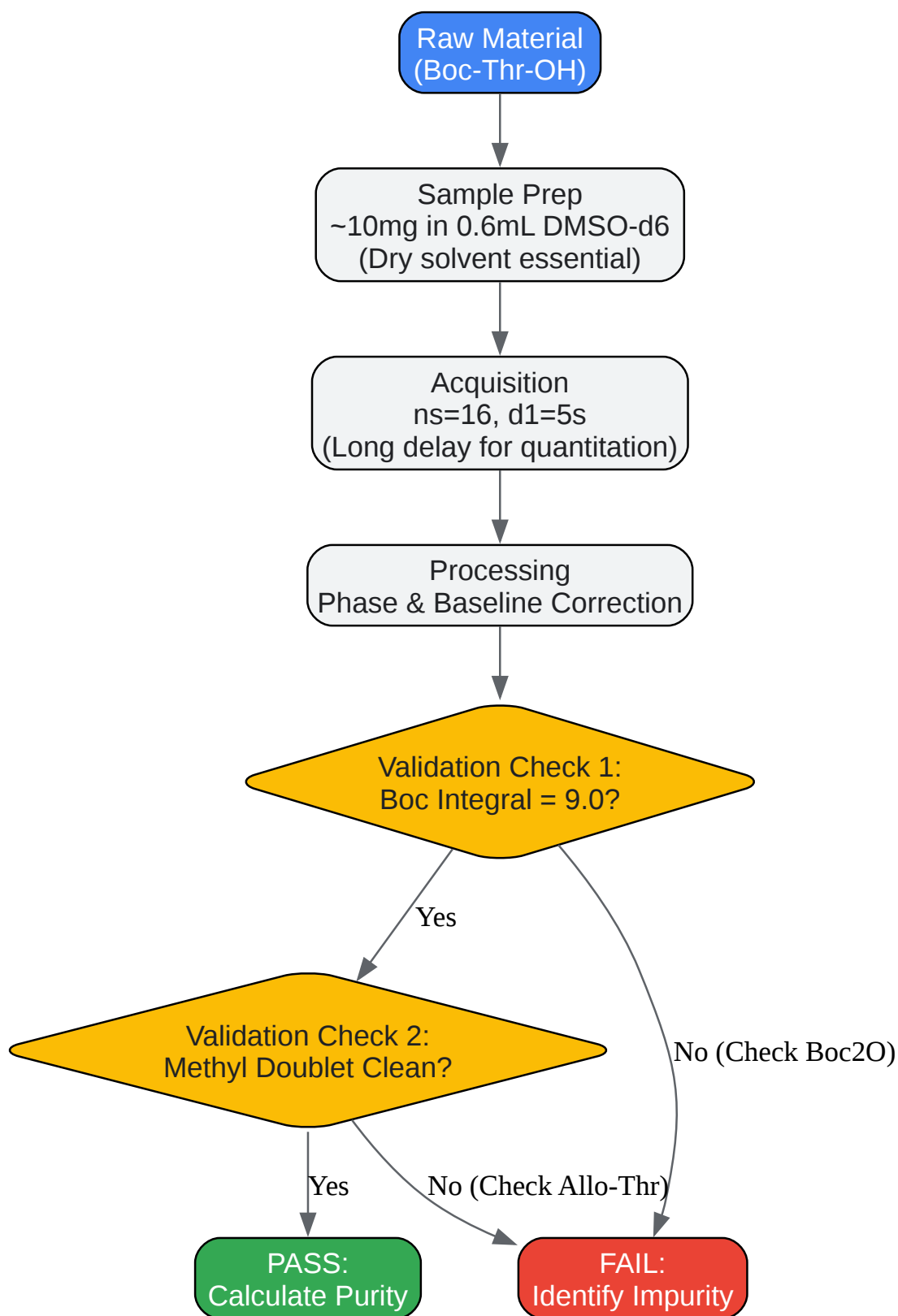
Scenario C: Stereochemical Purity (L-Thr vs. Allo-Thr)

Threonine has two chiral centers. The allo form is a diastereomer, not an enantiomer, meaning it has distinct physical properties and NMR shifts.

- The Diagnostic: Look at the Methyl Doublet (~1.08 ppm).
- Observation: Purity is confirmed if the methyl signal is a clean doublet. If you observe a "mini-doublet" shoulder or significant broadening at the base of the methyl peak, the sample contains allo-threonine.
- Quantification: Integration of Main Doublet vs. Shoulder Doublet.

Experimental Protocol: Self-Validating Workflow

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness), follow this protocol which includes internal checks.



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Figure 2: Step-by-step decision tree for raw material acceptance.

Protocol Details

- Mass: Weigh 5-10 mg of sample.
- Solvent: Use 0.6 mL DMSO-d6 (99.9% D). Tip: Use an ampoule, not a bottle stored on a shelf, to minimize water peaks at 3.33 ppm.
- Acquisition:
 - Pulse Angle: 30° or 90°.
 - Relaxation Delay (d1): At least 5 seconds. The
-butyl protons have long T1 relaxation times. If d1 is too short, the Boc integral (9H) will appear artificially low (<9H) relative to the amide proton, leading to incorrect purity calculations.
- Referencing: Set the residual DMSO quintet center to 2.50 ppm.

Impurity Reference Table

Use this table to identify "Unknown" peaks in your spectrum.

Impurity	Chemical Shift (DMSO-d6)	Multiplicity	Origin
Water	3.33	Broad Singlet	Wet solvent / Hygroscopic sample
Acetone	2.09	Singlet	Glassware cleaning residue
Ethyl Acetate	4.03 (q), 1.99 (s), 1.17 (t)	Multiplet set	Recrystallization solvent
Boc Anhydride	1.48	Singlet	Unreacted Reagent
t-Butanol	1.11 - 1.24	Singlet	Hydrolysis of Boc group
Grease	0.85, 1.26	Broad	Ground glass joints

References

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Sources

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